

Comparative Analysis of WCK-5153 and Zidebactam as β-Lactam Enhancers

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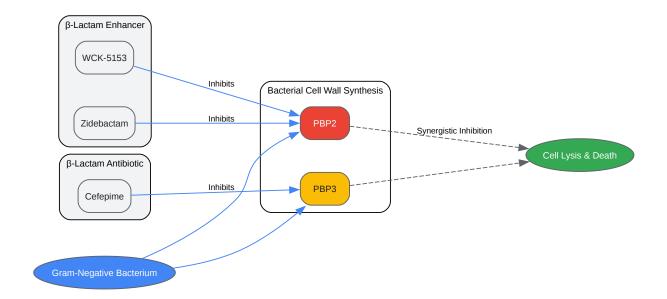
A comprehensive guide for researchers and drug development professionals on the performance, mechanisms, and experimental validation of two novel β-lactam enhancers.

In the ongoing battle against antimicrobial resistance, β -lactam enhancers have emerged as a promising strategy to rejuvenate the efficacy of existing β -lactam antibiotics against multidrugresistant (MDR) Gram-negative pathogens. This guide provides a detailed comparative analysis of two such novel enhancers: **WCK-5153** and zidebactam. Both are bicyclo-acyl hydrazides that function primarily by inhibiting Penicillin-Binding Protein 2 (PBP2), a critical enzyme in bacterial cell wall synthesis.[1][2][3][4] This inhibition leads to the formation of non-viable spherical cells and enhances the bactericidal activity of partner β -lactams that typically target other PBPs, such as PBP3.[5]

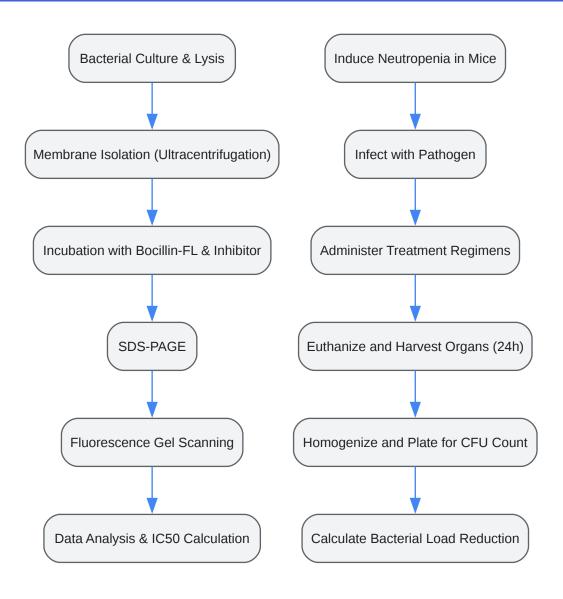
Mechanism of Action: A Synergistic Approach

WCK-5153 and zidebactam share a common primary mechanism of action: potent and specific inhibition of PBP2. This targeted binding complements the activity of many β -lactam antibiotics, like cefepime, which primarily target PBP3. The simultaneous inhibition of both PBP2 and PBP3 results in a synergistic bactericidal effect, leading to rapid cell lysis. This " β -lactam enhancer" effect is particularly significant against MDR pathogens, including those producing metallo- β -lactamases (MBLs), as the mechanism does not rely on direct β -lactamase inhibition. While zidebactam does exhibit inhibitory activity against Ambler class A and C β -lactamases, its enhancer activity is its key feature against many resistant strains.









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References

- 1. WCK 5107 (Zidebactam) and WCK 5153 Are Novel Inhibitors of PBP2 Showing Potent "β-Lactam Enhancer" Activity against Pseudomonas aeruginosa, Including Multidrug-Resistant Metallo-β-Lactamase-Producing High-Risk Clones - PMC [pmc.ncbi.nlm.nih.gov]
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